

Validation of Permabond 910 for High-Vacuum Systems: A Comparative Guide

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Compound of Interest

Compound Name: Permabond 910

CAS No.: 104521-52-0

Cat. No.: B1167610

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For researchers, scientists, and drug development professionals working with high-vacuum systems, the selection of appropriate adhesives is critical to prevent contamination and ensure experimental integrity. This guide provides a detailed comparison of **Permabond 910**, a methyl cyanoacrylate adhesive, with other common high-vacuum compatible adhesives. The validation of **Permabond 910** is assessed based on its outgassing properties and compared against alternatives with standardized test data.

Executive Summary

Permabond 910 is a fast-curing, high-strength adhesive suitable for a variety of substrates, particularly metals.^{[1][2][3][4][5][6][7][8][9][10]} While Permabond states that the fully cured adhesive does not produce volatile matter under high vacuum at room temperature, it does exhibit significant outgassing at elevated temperatures.^[11] For applications requiring low outgassing at temperatures above ambient, alternative adhesives that have been specifically tested according to recognized standards such as ASTM E595 are recommended. This guide presents a comparative analysis of available data to aid in the selection of the most appropriate adhesive for your high-vacuum application.

Data Presentation: Adhesive Performance in High-Vacuum

The following tables summarize the key performance indicators for **Permabond 910** and its alternatives. It is important to note that the outgassing data for **Permabond 910** is not presented in the standardized ASTM E595 format, which makes direct comparison challenging.

Table 1: General Properties and Mechanical Performance

Adhesive	Chemical Type	Cure Mechanism	Service Temperature Range (°C)	Shear Strength (on Steel)
Permabond 910	Methyl Cyanoacrylate	Moisture	-55 to 82[5]	23-29 N/mm ² (3300-4200 psi) [1][5]
Torr Seal (Loctite Hysol 1C)	Epoxy	Two-Component	-45 to 120[3][4]	~14.5 N/mm ² (2100 psi) (on Aluminum)[12]
Master Bond EP42HT-2LTE	Epoxy	Two-Component	-51 to 149[13]	>8.27 N/mm ² (>1200 psi)
Epoxyset EB-135	Epoxy	Two-Component	Not Specified	Not Specified

Table 2: Outgassing Data for High-Vacuum Compatibility

Adhesive	Test Method	Total Mass Loss (TML) %	Collected Volatile Condensable Material (CVCM) %	Test Conditions
Permabond 910	Manufacturer Data	~5%	Not Specified	125°C at 10 ⁻⁷ mm Hg[11]
Torr Seal	ASTM E595	1.22	0.01	125°C, 24 hours in vacuum[14]
Loctite Hysol 1C-LV	ASTM E595	1.63	0.00	125°C, 24 hours in vacuum[6]
Master Bond EP42HT-2LTE	ASTM E595	Passes	Passes	125°C, 24 hours in vacuum[15]
Epoxyset EB-135 (Cured at 25°C)	ASTM E595	0.83	0.08	125°C, 24 hours in vacuum[16]
Epoxyset EB-135 (Cured at 65°C)	ASTM E595	0.59	0.06	125°C, 24 hours in vacuum[16]

Note: For a material to pass the NASA low outgassing specification (ASTM E595), the TML must be less than 1.0% and the CVCM must be less than 0.1%.[16]

Experimental Protocols

A thorough understanding of the test methodologies is essential for interpreting the provided data. The industry standard for evaluating the outgassing behavior of materials in a vacuum is the ASTM E595 test.

ASTM E595: Standard Test Method for Total Mass Loss and Collected Volatile Condensable Materials from Outgassing in a Vacuum Environment

This test was developed by NASA to screen materials for use in space.[2][16][17][18] It quantifies the volatile content of a material in a controlled vacuum and thermal environment.

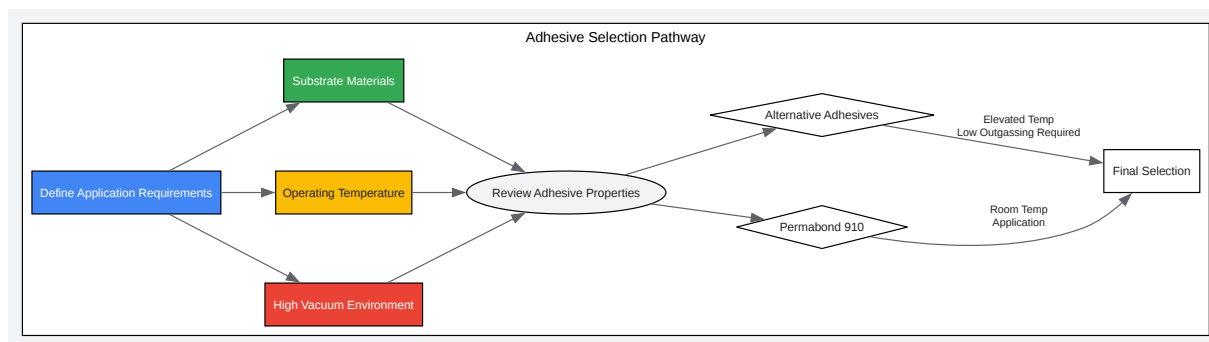
Methodology:

- **Sample Preparation:** The adhesive is prepared and cured according to the manufacturer's instructions. The cured sample is then preconditioned at 50% relative humidity and 23°C for 24 hours.
- **Initial Mass Measurement:** The initial mass of the sample is accurately measured.
- **Test Apparatus:** The sample is placed in a heated vacuum chamber. A collector plate, maintained at a constant temperature of 25°C, is positioned to collect any condensable materials that outgas from the sample.
- **Test Conditions:** The chamber is evacuated to a pressure of at least 5×10^{-5} torr and the sample is heated to 125°C for 24 hours.[\[2\]](#)[\[9\]](#)
- **Final Mass Measurements:**
 - The sample is weighed again to determine the Total Mass Loss (TML).
 - The collector plate is weighed to determine the mass of the Collected Volatile Condensable Materials (CVCM).

The acceptance criteria for materials in critical applications, such as those in spacecraft, are typically a TML of less than 1.0% and a CVCM of less than 0.1%.[\[9\]](#)

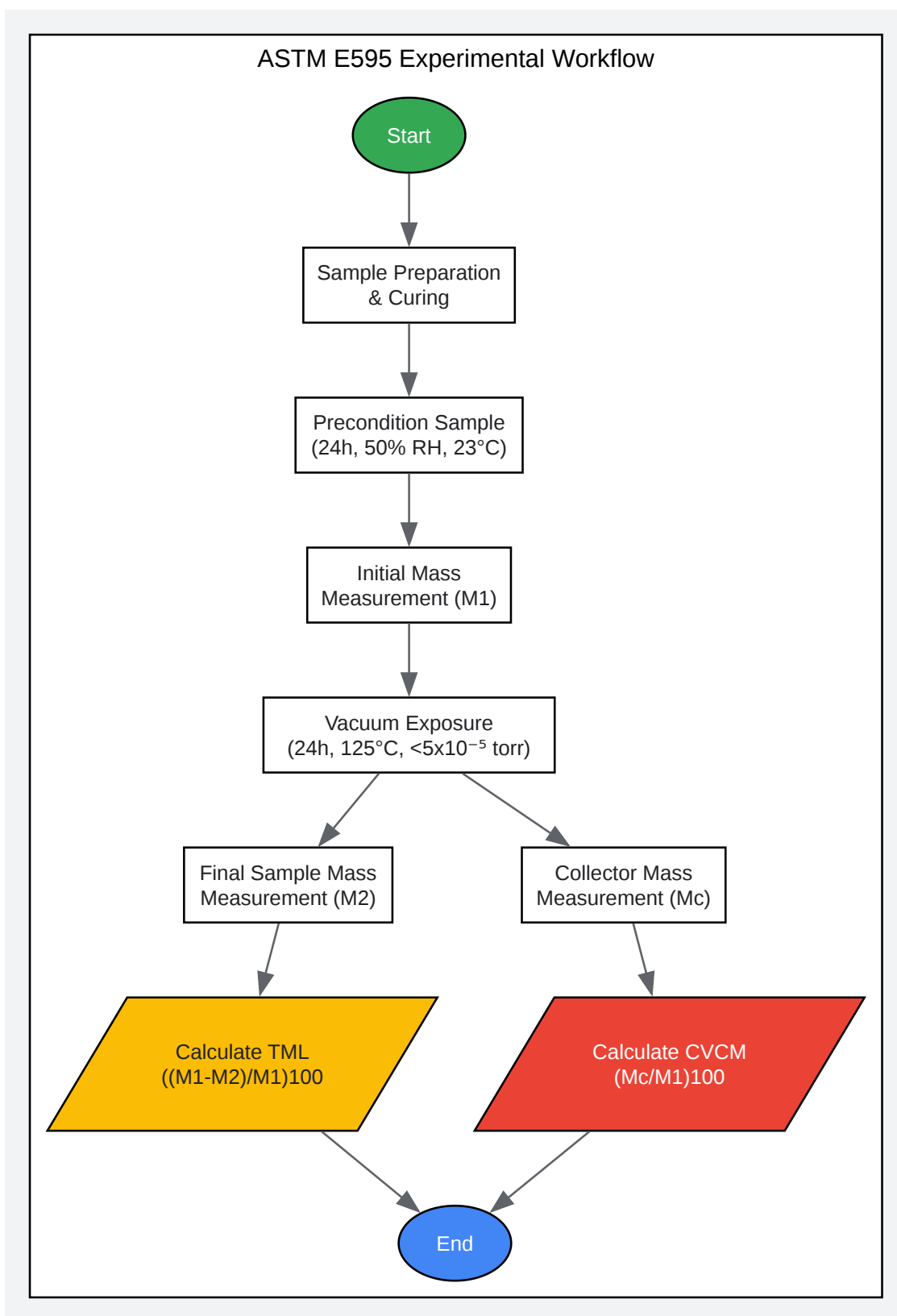
Visualizations

The following diagrams illustrate key concepts and workflows related to the validation and use of adhesives in high-vacuum systems.



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Caption: Adhesive selection pathway for high-vacuum applications.



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Caption: Workflow for the ASTM E595 outgassing test.

Conclusion

Permabond 910 is a robust adhesive for bonding metals and other substrates, offering rapid curing at room temperature.[1][2][4][10] Its suitability for high-vacuum applications is conditional. At ambient temperatures, after a full cure, it is reported to have low volatility.[11] However, for applications involving elevated temperatures, the available data indicates significant outgassing, which could compromise the vacuum environment and sensitive components.

For high-vacuum systems operating above room temperature, especially those requiring stringent control over contaminants, adhesives with certified low outgassing data, such as Torr Seal, Master Bond EP42HT-2LTE, or appropriately cured Epoxysset EB-135, are recommended. The selection of the optimal adhesive will ultimately depend on the specific operating conditions, including temperature, vacuum level, and the sensitivity of the experiment to outgassed materials. It is always advisable to consult the manufacturer's data sheets and, if necessary, conduct independent testing to validate an adhesive's performance for a specific application.

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